

Sourcing and Characterization of High-Purity DEHP-d38 Analytical Standard: A Technical Guide

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Compound of Interest

Compound Name: DEHP-d38

Cat. No.: B15572466

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This technical guide provides a comprehensive overview of the critical aspects of sourcing, synthesizing, and characterizing the high-purity deuterated analytical standard, Bis(2-ethylhexyl) phthalate-d38 (**DEHP-d38**). This standard is essential for accurate quantification in various analytical applications, including pharmacokinetic studies, environmental monitoring, and toxicology research. This document outlines potential suppliers, details methodologies for synthesis and purification, and provides protocols for rigorous quality control analysis.

Sourcing High-Purity DEHP-d38

The procurement of a high-purity analytical standard is the foundational step for any quantitative analysis. Several reputable suppliers specialize in the synthesis and certification of isotopically labeled compounds. When selecting a supplier, it is crucial to request a Certificate of Analysis (CoA) to verify the chemical purity and isotopic enrichment of the standard.

Table 1: Potential Suppliers of **DEHP-d38** Analytical Standard

Supplier	Website	Noted Offerings
MedChemExpress	--INVALID-LINK--	Offers DEHP-d38 and provides comprehensive analytical data.
Sigma-Aldrich (Merck)	--INVALID-LINK--	Provides a range of phthalate standards, including deuterated analogs, with detailed CoAs.
Toronto Research Chemicals (TRC)	--INVALID-LINK--	Specializes in the custom synthesis of complex organic molecules, including isotopically labeled standards.
Cambridge Isotope Laboratories, Inc.	--INVALID-LINK--	A leading manufacturer of stable isotope-labeled compounds for research.

Synthesis and Purification of DEHP-d38

While direct sourcing is common, understanding the synthesis pathway is crucial for troubleshooting and for custom synthesis requirements. The synthesis of **DEHP-d38** typically involves the esterification of phthalic anhydride-d4 with a deuterated 2-ethylhexanol. A general synthetic approach is described below.

General Synthesis Protocol

A plausible synthetic route for **DEHP-d38** involves the reaction of deuterated phthalic anhydride with deuterated 2-ethylhexanol.^[1]

Materials:

- Phthalic anhydride-d4
- 2-ethylhexanol-d17
- Toluene (anhydrous)

- Sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography
- Hexane and Ethyl Acetate (for chromatography)

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, dissolve phthalic anhydride-d₄ (1 equivalent) and 2-ethylhexanol-d₁₇ (2.2 equivalents) in anhydrous toluene.
- Add a catalytic amount of sulfuric acid to the mixture.
- Heat the reaction mixture to reflux and collect the water azeotropically in the Dean-Stark trap.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic layer sequentially with 5% sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude **DEHP-d₃₈** by silica gel column chromatography using a hexane-ethyl acetate gradient.
- Combine the fractions containing the pure product and evaporate the solvent to yield high-purity **DEHP-d₃₈**.

Quality Control and Analytical Characterization

Rigorous analytical testing is mandatory to confirm the identity, purity, and isotopic enrichment of the **DEHP-d38** standard. The primary techniques employed are Gas Chromatography-Mass Spectrometry (GC-MS) for chemical purity and Liquid Chromatography-Mass Spectrometry (LC-MS) for isotopic enrichment.

Chemical Purity Determination by GC-MS

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS).
- Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm, 0.25 μ m).

GC-MS Parameters:

- Injector Temperature: 280 °C
- Oven Program: Start at 150 °C, hold for 1 min, ramp to 300 °C at 15 °C/min, hold for 5 min.
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- MS Transfer Line Temperature: 290 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-550.

Sample Preparation:

Prepare a 1 mg/mL stock solution of the synthesized **DEHP-d38** in a suitable solvent such as hexane or ethyl acetate. Dilute this stock to a working concentration of approximately 10 μ g/mL.

Data Analysis:

The chemical purity is determined by calculating the peak area percentage of the **DEHP-d38** peak relative to the total peak area in the chromatogram.

Isotopic Enrichment Analysis by LC-MS/MS

Instrumentation:

- Liquid Chromatograph coupled with a Tandem Mass Spectrometer (LC-MS/MS).
- Column: A C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).

LC-MS/MS Parameters:

- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: Start at 50% B, ramp to 95% B over 5 min, hold for 2 min, then return to initial conditions.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40 °C.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Monitor the transitions for both **DEHP-d38** and any potential residual non-deuterated DEHP.

Sample Preparation:

Prepare a 1 µg/mL solution of the **DEHP-d38** standard in acetonitrile.

Data Analysis:

Isotopic enrichment is calculated by comparing the peak area of the deuterated species to the sum of the peak areas of the deuterated and non-deuterated species.

Data Presentation

The quantitative data for a high-purity **DEHP-d38** analytical standard should be presented in a clear and structured format.

Table 2: Typical Specifications for High-Purity **DEHP-d38** Analytical Standard

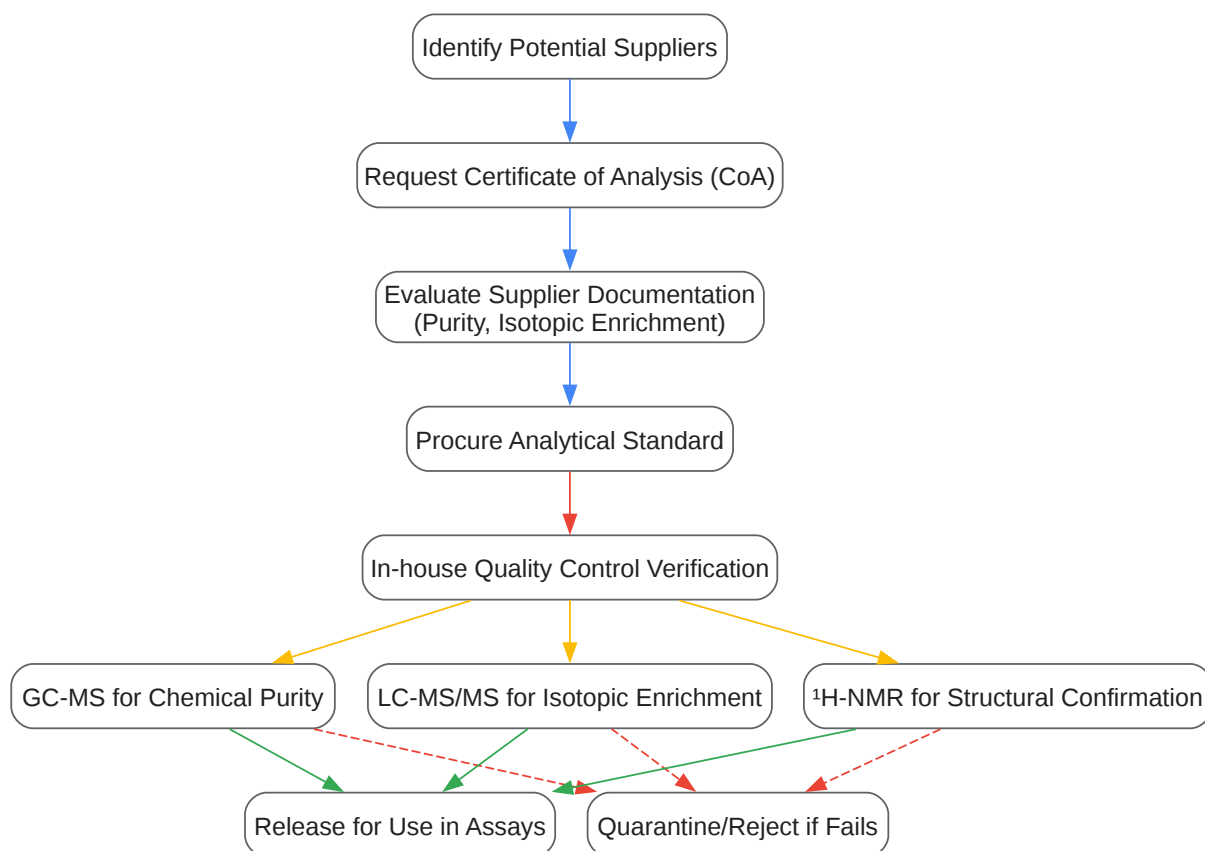
Parameter	Specification	Analytical Method
Chemical Purity	≥ 98%	GC-MS
Isotopic Enrichment	≥ 98%	LC-MS/MS
Identity Confirmation	Conforms to structure	¹ H-NMR, MS
Residual Solvents	As per USP <467>	Headspace GC-MS
Appearance	Colorless to pale yellow oil	Visual Inspection

Mandatory Visualizations

Chemical Structure of DEHP-d38

Caption: Chemical structure of Bis(2-ethylhexyl) phthalate-d38 (**DEHP-d38**).

Workflow for Sourcing and Qualifying an Analytical Standard



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Caption: Logical workflow for sourcing and qualifying a high-purity analytical standard.

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References

- 1. An efficient and general method for the synthesis of stable isotope deuterium labeled phthalate esters - PubMed [pubmed.ncbi.nlm.nih.gov]
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